

# Synthesis of Methyl 6-methoxypicolinate: An Application Note and Detailed Protocol

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## Compound of Interest

Compound Name: Methyl 6-methoxypicolinate

Cat. No.: B1340530

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This document provides a comprehensive, step-by-step protocol for the chemical synthesis of **Methyl 6-methoxypicolinate**, a valuable building block in the development of novel pharmaceutical agents. The synthesis is presented in a two-step sequence, commencing with the esterification of 6-chloropicolinic acid to yield the intermediate, Methyl 6-chloropicolinate, followed by a nucleophilic aromatic substitution to introduce the methoxy group.

## Chemical Reaction Scheme

The overall synthesis pathway is illustrated below:

Step 1: Esterification  
 $\text{Cl-C}_5\text{H}_3\text{N-COOH} + \text{CH}_3\text{OH} \xrightarrow{(\text{H}_2\text{SO}_4, \text{Reflux})} \text{Cl-C}_5\text{H}_3\text{N-COOCH}_3 + \text{H}_2\text{O}$   
(6-chloropicolinic acid) (Methanol) (Methyl 6-chloropicolinate)

$\text{Cl-C}_5\text{H}_3\text{N-COOCH}_3 + \text{NaOCH}_3 \xrightarrow{(\text{Methanol, Reflux})} \text{CH}_3\text{O-C}_5\text{H}_3\text{N-COOCH}_3 + \text{NaCl}$   
(Methyl 6-chloropicolinate) (Sodium methoxide) (**Methyl 6-methoxypicolinate**)

Caption: Workflow for the two-step synthesis of **Methyl 6-methoxypicolinate**.

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